

An In-Depth Technical Guide to 4-(Aminomethyl)piperidin-2-one

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Compound of Interest

Compound Name: 4-(AMINOMETHYL)PIPERIDIN-2-ONE

Cat. No.: B594571

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(aminomethyl)piperidin-2-one**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery. This document outlines its chemical identity, including its IUPAC name and known synonyms, to ensure accurate identification and communication in research and development settings.

Chemical Identity

Correctly identifying a chemical compound is fundamental for scientific research. The International Union of Pure and Applied Chemistry (IUPAC) name provides a standardized and unambiguous nomenclature.

The IUPAC name for the compound is **4-(Aminomethyl)piperidin-2-one**.

Synonyms and Identifiers:

In scientific literature and commercial databases, a single compound can be referred to by various names and identifiers. A comprehensive list of synonyms is crucial for effective literature searches and procurement.

Type	Identifier
IUPAC Name	4-(Aminomethyl)piperidin-2-one
Synonym	4-aminomethyl-2-piperidone
CAS Number	87434-83-1

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